

In-depth Technical Guide: Potential Applications of 4-(Hexyloxy)aniline in Materials Science

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Compound of Interest

Compound Name: 4-(Hexyloxy)aniline

Cat. No.: B1202394

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Aimed at researchers, scientists, and professionals in drug development, this technical guide provides a comprehensive overview of the applications of **4-(hexyloxy)aniline** in materials science, with a focus on liquid crystals, corrosion inhibitors, and conductive polymers. This document includes quantitative data, detailed experimental protocols, and visualizations to facilitate a deeper understanding of the subject.

Core Properties of 4-(Hexyloxy)aniline

4-(Hexyloxy)aniline, with the chemical formula $\text{CH}_3(\text{CH}_2)_5\text{OC}_6\text{H}_4\text{NH}_2$, is an organic compound that serves as a versatile precursor in the synthesis of advanced materials.^{[1][2]} Its molecular structure, characterized by a flexible hexyloxy alkyl chain, a rigid benzene ring, and a reactive amine group, imparts unique properties that are harnessed in various applications. A summary of its key physical properties is provided below.

Property	Value
Molecular Formula	$\text{C}_{12}\text{H}_{19}\text{NO}$
Molecular Weight	193.29 g/mol
Melting Point	43-45 °C
Boiling Point	155-158 °C @ 5 mmHg
CAS Number	39905-57-2

(Data sourced from[1][2])

Application in Liquid Crystals

The anisotropic, rod-like molecular structure that can be derived from **4-(hexyloxy)aniline** makes it a valuable building block for thermotropic liquid crystals. The presence of the flexible hexyloxy chain is crucial for the formation of mesophases.

Synthesis of Schiff Base Liquid Crystals

A common method for creating liquid crystalline materials from **4-(hexyloxy)aniline** involves a condensation reaction with an appropriate aldehyde to form a Schiff base (imine). An example is the synthesis of (E)-4-(hexyloxy)-N-(4-(benzyloxy)benzylidene)aniline.[3]

This protocol is adapted from the general method described for the synthesis of (E)-4-(alkyloxy)-N-(4-(benzyloxy)benzylidene)aniline series.[3][4]

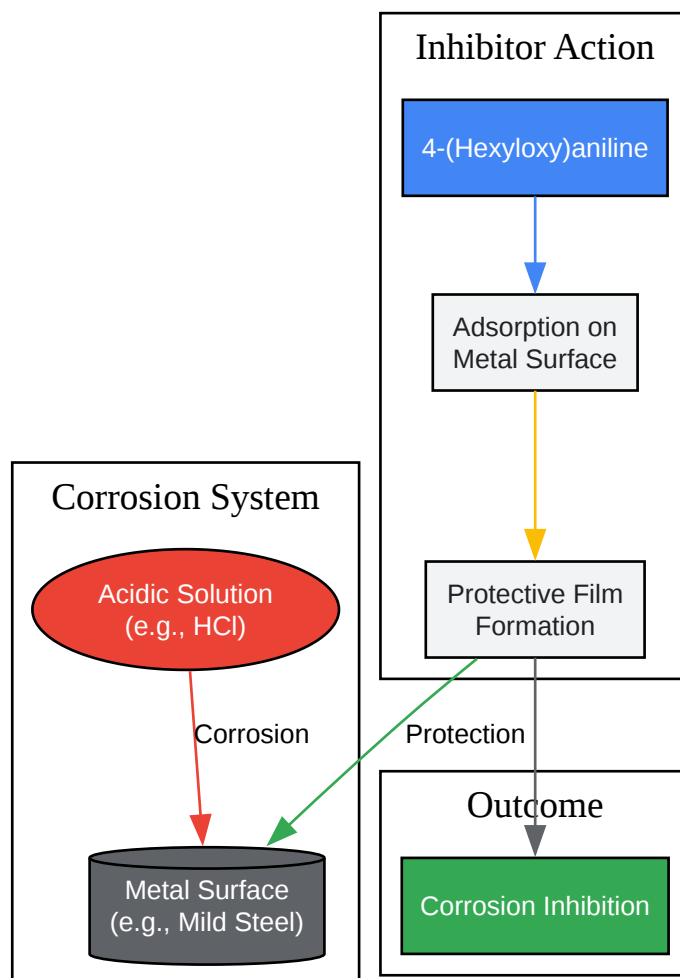
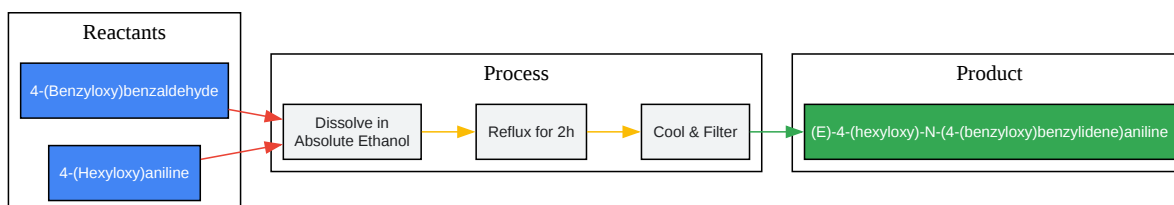
Materials:

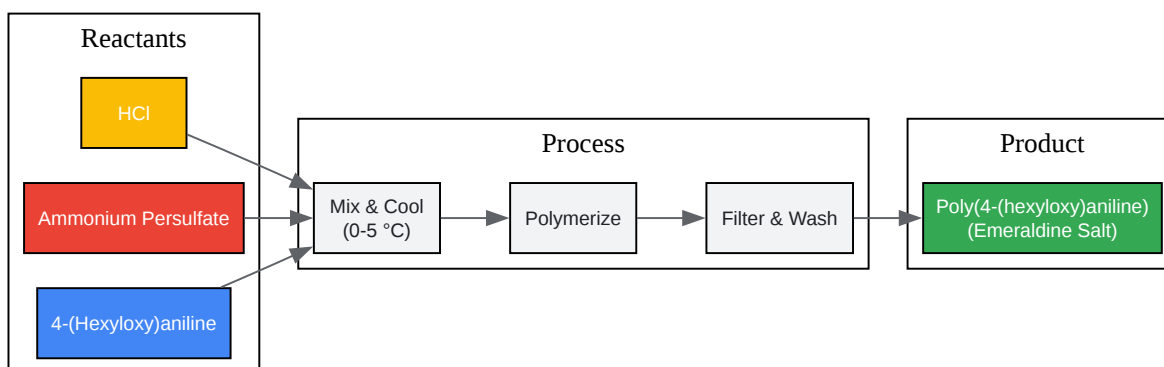
- **4-(Hexyloxy)aniline** (0.01 mol)
- 4-(Benzyloxy)benzaldehyde (0.01 mol)
- Absolute Ethanol (10 mL)

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 4-(benzyloxy)benzaldehyde (0.01 mol) in absolute ethanol (10 mL).
- To this solution, add **4-(hexyloxy)aniline** (0.01 mol).
- Heat the reaction mixture to reflux and maintain for two hours. The progress of the reaction can be monitored using thin-layer chromatography (TLC).
- Upon completion, allow the mixture to cool to room temperature.

- The solid product is then collected by filtration and washed with a small amount of cold absolute ethanol to remove any unreacted starting materials.
- The final product, (E)-4-(hexyloxy)-N-(4-(benzyloxy)benzylidene)aniline, is obtained as colorless crystals.





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